

The Solubility Profile of Diisopropyl Adipate in Common Organic Solvents: A Technical Guide

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Compound of Interest

Compound Name: *Diisopropyl Adipate*

Cat. No.: *B033870*

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Abstract

Diisopropyl adipate (DIPA) is a widely utilized diester in the pharmaceutical, cosmetic, and chemical industries, valued for its properties as an emollient, solvent, and plasticizer.[1][2] A thorough understanding of its solubility in various organic solvents is paramount for formulation development, process chemistry, and quality control. This technical guide provides a comprehensive overview of the solubility of **diisopropyl adipate** in a range of common organic solvents. While precise quantitative data for **diisopropyl adipate** is not extensively available in public literature, this guide compiles qualitative information and provides estimations based on the behavior of structurally similar adipate esters. Furthermore, it outlines a standard experimental protocol for the quantitative determination of its solubility and presents a conceptual workflow for this process.

Physicochemical Properties of Diisopropyl Adipate

Diisopropyl adipate is a colorless, transparent liquid at room temperature with a mild, characteristic odor.[3][4] It is characterized by its low viscosity and is generally considered to have a good safety profile.[5] Key physical and chemical properties are summarized below:

Property	Value	Reference(s)
CAS Number	6938-94-9	
Molecular Formula	C ₁₂ H ₂₂ O ₄	
Molecular Weight	230.30 g/mol	
Melting Point	-1 °C	
Boiling Point	120 °C	
Density	0.97 g/cm ³	
Water Solubility	Insoluble or practically insoluble	

Solubility of Diisopropyl Adipate in Organic Solvents

Diisopropyl adipate is widely reported to be soluble in common organic solvents. One source provides a general solubility value of 1000 g/L in organic solvents at 20 °C, although this is not specific to individual solvents. Another source highlights its "excellent water/alcohol solubility," which, given its insolubility in water, indicates high miscibility with alcohols.

Qualitative Solubility

Based on available literature, the qualitative solubility of **diisopropyl adipate** is high in the following classes of organic solvents:

- Alcohols (e.g., Ethanol, Methanol)
- Ketones (e.g., Acetone)
- Esters (e.g., Ethyl Acetate)
- Aromatic Hydrocarbons (e.g., Toluene)
- Aliphatic Hydrocarbons (e.g., Hexane)

- Chlorinated Hydrocarbons (e.g., Dichloromethane)

Estimated Quantitative Solubility Data

In the absence of specific published quantitative data for **diisopropyl adipate**, the following table provides estimated solubility values. These estimations are based on the general principle of "like dissolves like" and publicly available data for structurally similar adipate esters (e.g., diethyl adipate, dibutyl adipate). It is crucial to note that these are estimations and should be experimentally verified for any critical application.

Solvent	Chemical Class	Estimated Solubility of Diisopropyl Adipate at 20°C (g/100 mL)
Ethanol	Alcohol	> 50 (Miscible)
Methanol	Alcohol	> 50 (Miscible)
Acetone	Ketone	> 50 (Miscible)
Ethyl Acetate	Ester	> 50 (Miscible)
Toluene	Aromatic Hydrocarbon	> 50 (Miscible)
Hexane	Aliphatic Hydrocarbon	> 30
Dichloromethane	Chlorinated Hydrocarbon	> 50 (Miscible)

Disclaimer: The quantitative data presented in this table are estimations based on the solubility of analogous compounds and should be confirmed through experimental measurement.

Experimental Protocol for Solubility Determination

A standard and reliable method for determining the solubility of a liquid like **diisopropyl adipate** in an organic solvent is the isothermal equilibrium method, followed by quantitative analysis.

Materials and Apparatus

- Diisopropyl Adipate** (high purity)

- Selected Organic Solvents (analytical grade)
- Analytical Balance (± 0.0001 g)
- Thermostatic water bath or incubator
- Vials with airtight seals (e.g., screw-cap vials with PTFE septa)
- Volumetric flasks and pipettes
- Gas Chromatograph with a Flame Ionization Detector (GC-FID) or High-Performance Liquid Chromatograph (HPLC)
- Syringes and syringe filters (PTFE, $0.45\ \mu\text{m}$)

Methodology

- Preparation of Saturated Solutions:
 - Add an excess amount of **diisopropyl adipate** to a series of vials.
 - To each vial, add a known volume of a specific organic solvent.
 - Seal the vials tightly to prevent solvent evaporation.
 - Place the vials in a thermostatic water bath set to the desired temperature (e.g., $25\ ^\circ\text{C}$).
 - Agitate the vials for a sufficient period (e.g., 24-48 hours) to ensure equilibrium is reached. The presence of a distinct **diisopropyl adipate** phase at the bottom indicates that a saturated solution has been formed.
- Sample Collection and Preparation:
 - After the equilibration period, allow the vials to stand undisturbed in the thermostatic bath for at least 4 hours to allow the undissolved phase to settle.
 - Carefully withdraw a known volume of the clear supernatant (the saturated solution) using a pre-warmed syringe to avoid precipitation upon cooling.

- Filter the collected sample through a syringe filter into a pre-weighed volumetric flask.
- Record the exact volume of the aliquot taken.
- Dilute the sample with the same solvent to a concentration suitable for the analytical method.
- Quantitative Analysis:
 - Prepare a series of calibration standards of **diisopropyl adipate** in the respective solvent.
 - Analyze the calibration standards and the prepared sample using a validated GC-FID or HPLC method.
 - Construct a calibration curve by plotting the peak area against the concentration of the standards.
 - Determine the concentration of **diisopropyl adipate** in the diluted sample from the calibration curve.
- Calculation of Solubility:
 - Calculate the concentration of **diisopropyl adipate** in the original saturated solution, taking into account the dilution factor.
 - Express the solubility in the desired units (e.g., g/100 mL, mol/L).

Visualizations

Conceptual Workflow for Solubility Determination

The following diagram illustrates the key steps in the experimental determination of **diisopropyl adipate** solubility.

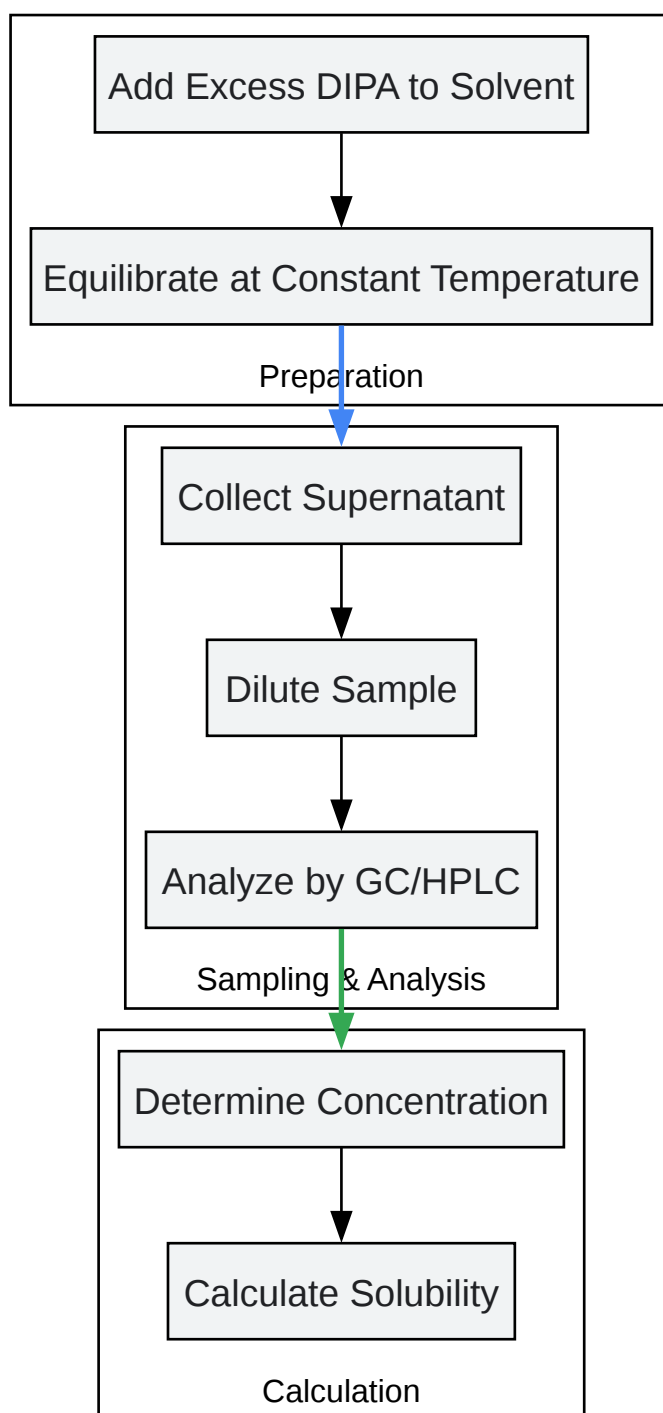


Figure 1: Experimental Workflow for Solubility Determination

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Figure 1: Experimental Workflow for Solubility Determination

Logical Relationship of Solubility

The solubility of **diisopropyl adipate** is governed by the principle of "like dissolves like," where its molecular structure dictates its interaction with different solvents.

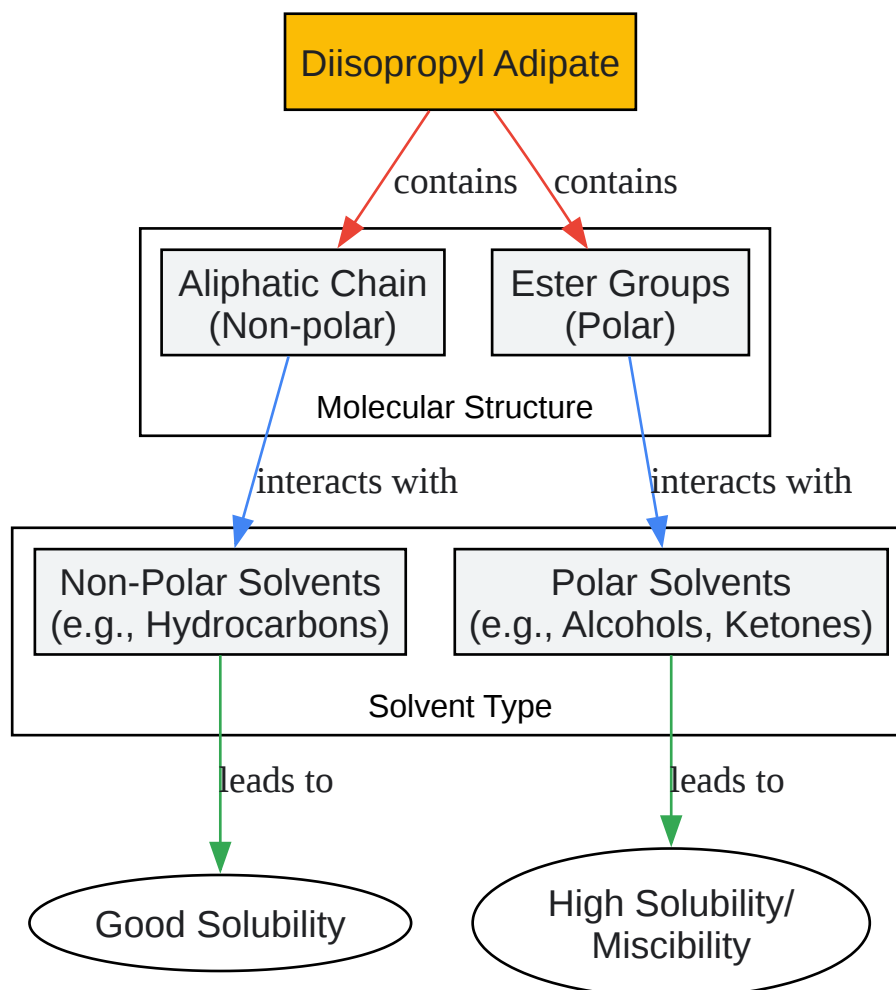


Figure 2: Factors Influencing DIPA Solubility

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Figure 2: Factors Influencing DIPA Solubility

Conclusion

Diisopropyl adipate exhibits excellent solubility in a wide range of common organic solvents, a property that underpins its versatility in various applications. While precise, publicly available quantitative data is limited, this guide provides a robust framework for understanding and predicting its solubility behavior. For applications requiring exact solubility values, the experimental protocol outlined herein provides a reliable methodology for their determination.

This information is critical for formulation scientists and researchers in optimizing the use of **diisopropyl adipate** in their work.

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